

An In-depth Technical Guide to the Solubility of Phenylglyoxylic Acid

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Compound of Interest

Compound Name: Phenylglyoxylic Acid

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This technical guide provides a comprehensive overview of the solubility of **phenylglyoxylic acid** in various solvents. The document includes quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Introduction to Phenylglyoxylic Acid

Phenylglyoxylic acid (also known as benzoylformic acid) is an organic compound with the formula $C_6H_5COCOOH$.^[1] It is a 2-oxo monocarboxylic acid where the aldehyde hydrogen of glyoxylic acid is replaced by a phenyl group.^{[2][3][4]} At room temperature, it typically appears as a white to off-white or light yellow crystalline solid.^{[2][3][4]} This compound serves as a key building block in chemical synthesis and is utilized in the production of pharmaceutical intermediates and food additives.^[5] It is also recognized as a metabolite of ethylbenzene and styrene, making it a useful biomarker for exposure to these compounds.^{[2][4][6][7][8]}

The solubility of **phenylglyoxylic acid** is a critical parameter for its application in various chemical reactions and formulations. It exhibits moderate solubility in polar solvents.^[2]

Quantitative Solubility Data

The following table summarizes the available quantitative data on the solubility of **phenylglyoxylic acid** in different solvents.

Solvent	Temperature	Solubility	Molar Concentration (mM)	Source(s)
Water	0 °C	920 g/L (920,000 mg/L)	~6128	[3][9]
Methanol	Not Specified	0.1 g/mL (100 g/L)	~666	[2][10]
Chloroform	Not Specified	10% (w/v)	-	[10]
DMSO	Not Specified	3 mg/mL (3 g/L)	19.98	[6]
DMSO	Not Specified	30 mg/mL (30 g/L)	199.82	[5][7]
DMSO	Not Specified	50 mg/mL (50 g/L)	333.04	[8]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	Not Specified	1 mg/mL (1 g/L)	6.66	[6]

Note: There are conflicting reports for the solubility in DMSO. This may be due to differences in experimental conditions or the purity of the solvent. It is also noted that moisture-absorbing DMSO can reduce solubility.[5] Additionally, while described as moderately soluble in ethanol and acetone, specific quantitative data for these solvents were not readily available in the searched literature.[2] One source indicated insolubility in water, which contradicts other findings.[10]

Experimental Protocol for Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a solid compound in a solvent.[11] This method ensures that the solvent is fully saturated with the solute, providing an accurate measure of solubility at a given temperature.

3.1. Materials and Equipment

- **Phenylglyoxylic acid** (solute)
- Selected solvent(s)
- Sealed glass vials or flasks
- Temperature-controlled shaker or agitator
- Centrifuge
- Syringe filters (e.g., PTFE, chemically inert)
- Analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Thermometer

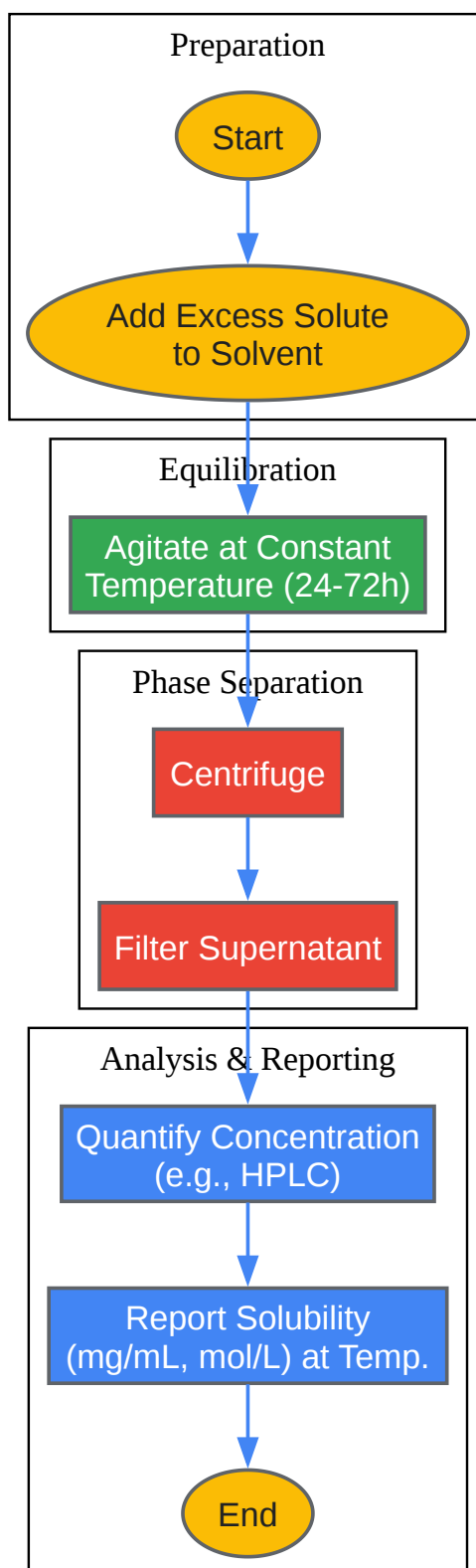
3.2. Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of **phenylglyoxylic acid** to a known volume of the chosen solvent in a sealed container. The excess solid is crucial to ensure that equilibrium is reached.
 - Place the container in a temperature-controlled shaker or agitator.^[11] Maintain a constant temperature throughout the experiment, as solubility is temperature-dependent.^[12]^[13]
 - Agitate the mixture for a sufficient period (typically 24-72 hours) to allow the system to reach equilibrium between the dissolved and undissolved solute.^[11]
- Phase Separation:

- Once equilibrium is achieved, separate the undissolved solid from the saturated solution.
[11]
- This is typically done by centrifuging the sample to pellet the excess solid.
- Carefully aspirate the supernatant (the saturated solution) and filter it through a chemically inert syringe filter to remove any remaining solid particles.[11]
- Quantification of Solute:
 - Accurately dilute a known volume of the clear, saturated filtrate with an appropriate solvent.
 - Determine the concentration of **phenylglyoxylic acid** in the diluted filtrate using a calibrated analytical method, such as HPLC.[11]
 - A calibration curve should be generated using standard solutions of **phenylglyoxylic acid** at known concentrations to ensure accurate quantification.[11]
- Data Reporting:
 - Calculate the solubility of **phenylglyoxylic acid** in the solvent based on the measured concentration and the dilution factor.
 - Report the solubility in standard units such as mg/mL, g/L, or molarity (mol/L), and always specify the temperature at which the measurement was conducted.[11]

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method for determining solubility.



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Caption: A generalized workflow for determining equilibrium solubility.

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